

Technical Guide to the Material Safety of (R)-1-(3-bromophenyl)ethanamine

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Compound of Interest

Compound Name: (R)-1-(3-bromophenyl)ethanamine

Cat. No.: B068066

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This document provides a comprehensive overview of the material safety data for **(R)-1-(3-bromophenyl)ethanamine** (CAS No. 176707-77-0), a chiral amine often utilized as a building block in pharmaceutical synthesis. The following sections detail its chemical and physical properties, associated hazards, handling procedures, and emergency protocols, compiled from various safety data sheets.

Section 1: Chemical and Physical Properties

(R)-1-(3-bromophenyl)ethanamine is a liquid at room temperature. Key physical and chemical data are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₁₀ BrN
Molecular Weight	200.08 g/mol
CAS Number	176707-77-0
Appearance	Liquid
Purity	≥97%
Boiling Point	No data available
Melting Point	No data available
Density	No data available
Solubility	No data available

Section 2: Hazard Identification and GHS Classification

(R)-1-(3-bromophenyl)ethanamine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

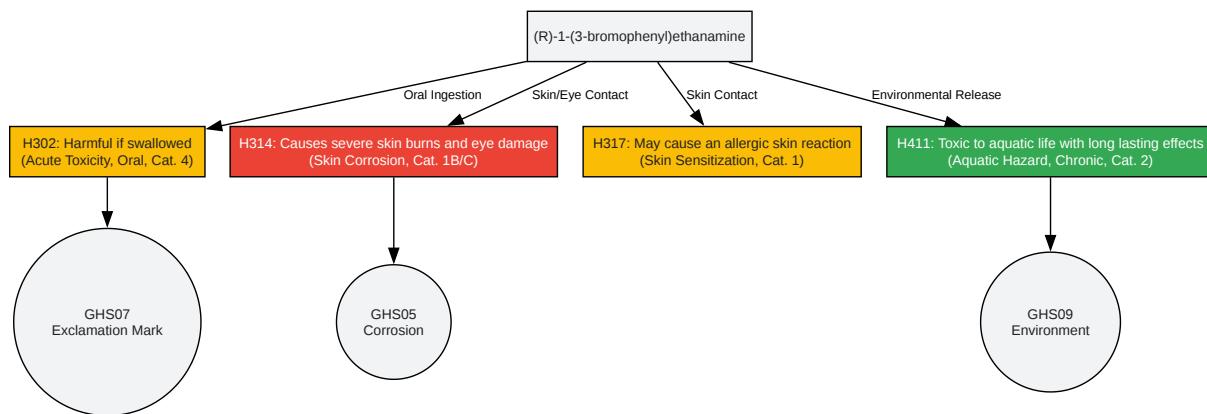
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Long-term	Category 2	H411: Toxic to aquatic life with long lasting effects

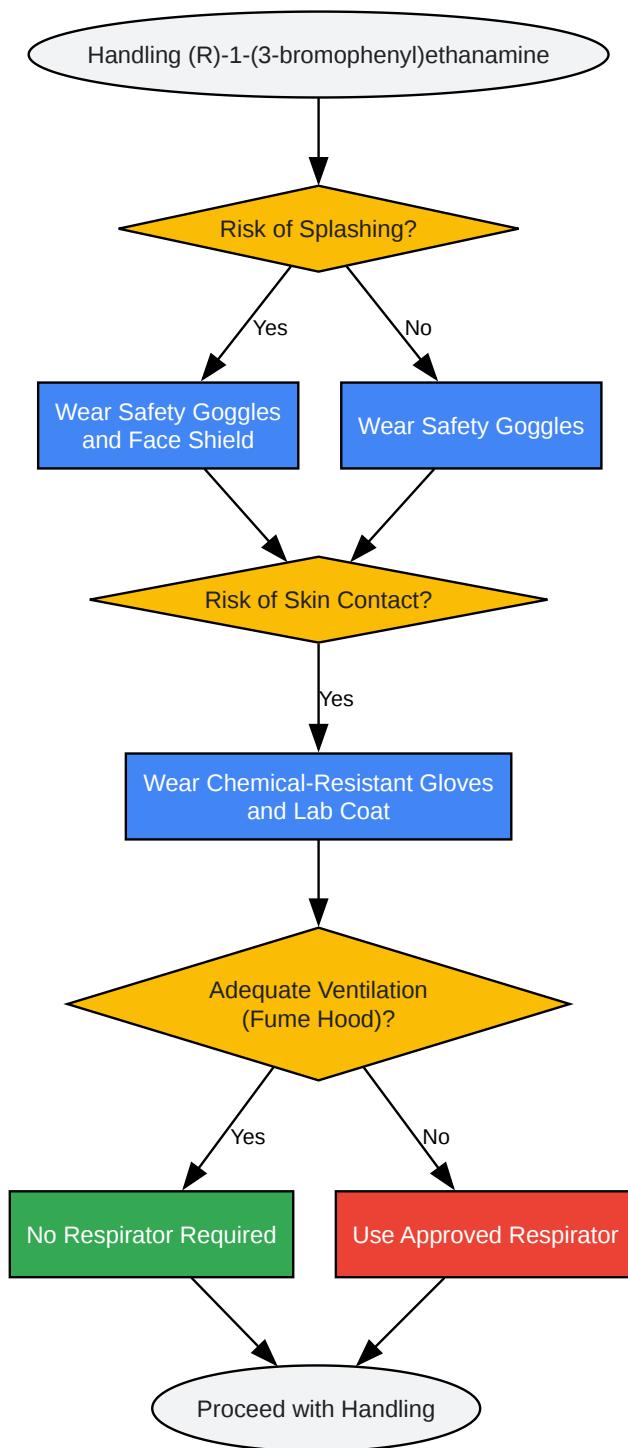
Signal Word: Danger[1]

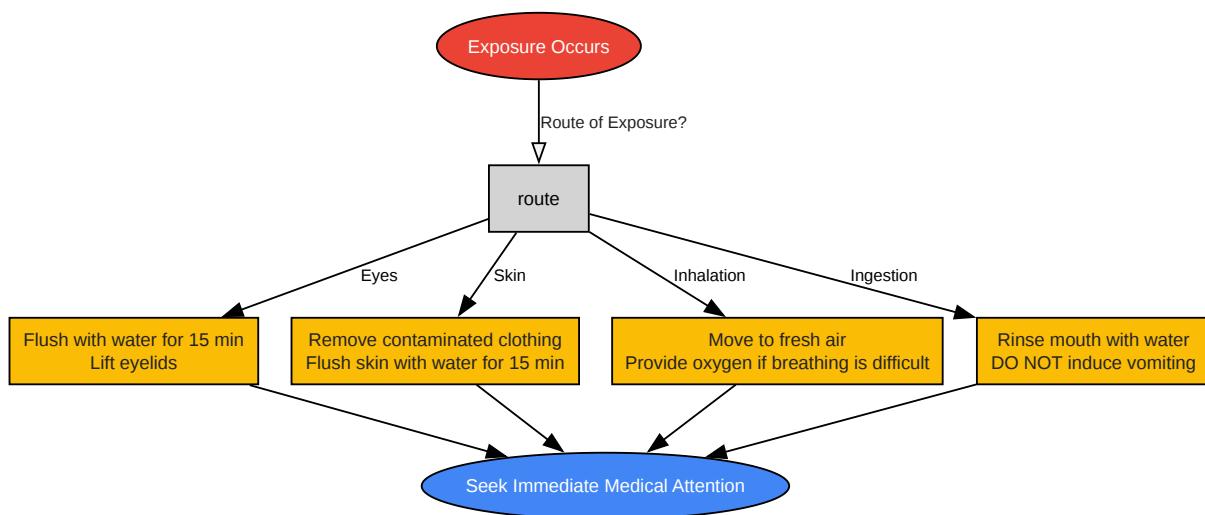
GHS Pictograms:

- Corrosion (GHS05)[\[1\]](#)
- Exclamation Mark (GHS07)[\[1\]](#)
- Environment (GHS09)[\[1\]](#)

The logical flow for identifying the primary hazards of this substance is illustrated in the diagram below.







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References

- 1. 1-(3-Bromophenyl)ethanamine | CymitQuimica [cymitquimica.com]
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